

"using Cu-Zr based bulk metallic glasses for high strength applications"

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Compound of Interest

Compound Name: *Copper;zirconium*

CAS No.: *100660-82-0*

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Application Notes: High-Strength Cu-Zr Based Bulk Metallic Glasses

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of Copper-Zirconium (Cu-Zr) based Bulk Metallic Glasses (BMGs) for high-strength structural applications. This document details their mechanical properties, outlines protocols for their synthesis and characterization, and illustrates key relationships between composition, processing, and performance.

Introduction to Cu-Zr Based BMGs

Cu-Zr based bulk metallic glasses are a class of amorphous alloys known for their exceptional mechanical properties, including high strength, high hardness, and a large elastic limit, often surpassing those of conventional crystalline alloys.[1][2] Their disordered atomic structure, lacking grain boundaries and dislocations, is responsible for these unique characteristics.[2] These materials are promising candidates for a wide range of high-performance applications,

including aerospace and military components, medical implants, sporting goods, and electronic casings.[\[1\]](#)[\[3\]](#)

The addition of ternary and quaternary alloying elements such as Aluminum (Al), Titanium (Ti), Silver (Ag), Yttrium (Y), and Beryllium (Be) can further enhance the glass-forming ability (GFA) and tailor the mechanical properties of the base Cu-Zr system.[\[4\]](#)[\[5\]](#) For instance, Al and Ti additions have been shown to improve strength and promote work-hardening behavior, while Y acts as an effective oxygen scavenger, improving the melt quality and GFA.

Data Presentation: Mechanical Properties

The mechanical properties of Cu-Zr based BMGs are highly dependent on their specific composition. The following tables summarize key quantitative data from the literature for several common alloy systems.

Table 1: Mechanical Properties of Cu-Zr-Al-Ti BMGs

Alloy Composition (at.%)	Yield Strength (σ_y) [MPa]	Compressive Fracture Strength (σ_f) [MPa]	Plastic Strain (ϵ_p) [%]	Elastic Modulus (E) [GPa]	Vickers Hardness (HV)
Cu ₄₆ Zr ₄₆ Al ₈	1695	>1750	0.13	~82	4.8 GPa
Cu ₄₆ Zr ₄₅ Al ₈ Ti ₁	1870	2060	1.15	~83	-
Cu ₄₆ Zr ₄₄ Al ₈ Ti ₂	1712	>1800	0.53	~81	-
Cu ₄₆ Zr ₄₃ Al ₈ Ti ₃	-	1608	0	~80	-

Data extracted from D. Wang et al. (2018).[\[4\]](#)[\[6\]](#)

Table 2: Mechanical Properties of Various Cu-Zr Based BMGs

Alloy Composition (at.%)	Yield Strength (σ_y) [MPa]	Compressive Fracture Strength (σ_f) [MPa]	Plastic Strain (ϵ_p) [%]	Elastic Modulus (E) [GPa]	Vickers Hardness (HV)
(Cu _{0.5} Zr _{0.5}) ₉₂ Al ₈	~1800	~1950	~2.0	~95	5.3 GPa
Cu ₄₈ Zr ₄₈ Al ₄ (Composite)	1482	1665	11.3	-	-
Cu _{47.5} Zr _{47.5} Al ₅	1850	2150	1.5	105	5.1 GPa
Cu ₄₆ Zr ₄₅ Al ₇ Gd ₂	-	>1850	-	-	-
Zr ₄₆ (Cu _{4.5} /5.5Ag ₁ /5.5) ₄₆ Al ₈	1680	1830	16.1	90.1	4.9 GPa
Zr ₅₀ Cu ₃₀ Be ₂₀	-	-	-	98.4	5.2 GPa

Data compiled from multiple sources. Note that properties can vary based on casting parameters and sample size.

Experimental Protocols

Protocol for Synthesis: Suction/Injection Casting

Copper mold suction casting (also known as injection casting) is the most common method for producing Cu-Zr based BMGs. The high thermal conductivity of the copper mold facilitates the rapid cooling rates (typically >100 K/s) required to bypass crystallization.

Materials and Equipment:

- High-purity elemental metals (e.g., Cu, Zr, Al, Ti >99.9%)
- Arc-melting furnace with a Ti-gettered argon atmosphere

- Water-cooled copper hearth
- Copper mold with a cavity of the desired sample dimensions (e.g., cylindrical rods of 2-5 mm diameter)
- Vacuum pump or argon pressure system
- Graphite or quartz crucible (for induction melting variants)

Procedure:

- Alloy Preparation: Weigh the high-purity elemental constituents in the desired atomic percentages.
- Arc Melting: Place the raw materials into the arc-melting furnace on a water-cooled copper hearth. Evacuate the chamber to a high vacuum and backfill with high-purity argon. This process should be repeated several times to minimize oxygen content.
- Homogenization: Melt the alloy constituents together using the electric arc. To ensure chemical homogeneity, the resulting ingot should be flipped and re-melted at least 4-5 times.
- Positioning for Casting: Place the master alloy ingot in a position where it can be melted and subsequently cast into the mold.
- Casting: Re-melt the ingot until it is fully liquid. Cast the molten alloy into the copper mold. This can be achieved by:
 - Suction Casting: Creating a pressure differential by opening a valve to a pre-evacuated chamber connected to the mold, which sucks the molten metal into the cavity.
 - Injection Casting: Forcing the molten metal into the mold using a jet of high-pressure argon.
- Sample Retrieval: Once the casting is complete and the sample has cooled to room temperature, retrieve the cast BMG rod from the mold.
- Verification: Cut sections from the cast rod and verify the amorphous structure using X-ray Diffraction (XRD), which should show a broad, diffuse halo rather than sharp Bragg peaks

characteristic of crystalline materials.

Protocol for Mechanical Characterization

Equipment:

- Universal Testing Machine (electromechanical or servohydraulic)
- Compression platens
- Extensometer or deflectionmeter for precise strain measurement

Procedure:

- Specimen Preparation:
 - Cut the as-cast BMG rods into cylindrical specimens with a length-to-diameter ratio of approximately 2:1 (e.g., 4 mm length for a 2 mm diameter rod).
 - Carefully polish the top and bottom surfaces of the specimen to ensure they are flat, parallel, and perpendicular to the loading axis. This is critical to prevent premature failure.
- Test Setup:
 - Place the specimen between the compression platens in the universal testing machine, ensuring careful alignment.
 - If used, attach the extensometer to the gauge section of the sample.
- Testing:
 - Apply a compressive load at a constant strain rate, typically in the range of 10^{-4} s^{-1} .
 - Record the load and displacement data continuously until the specimen fractures.
- Data Analysis:
 - Convert the load-displacement data into a stress-strain curve.

- From the curve, determine key mechanical properties:
 - Yield Strength (σ_y): Typically defined by the 0.2% offset method.
 - Compressive Fracture Strength (σ_f): The maximum stress the material withstands before failure.
 - Elastic Modulus (E): The slope of the initial linear portion of the stress-strain curve.
 - Plastic Strain (ϵ_p): The amount of permanent deformation before fracture.

Nanoindentation is used to measure local mechanical properties like hardness and elastic modulus from a very small volume of material.

Equipment:

- Nanoindenter instrument
- Berkovich diamond indenter tip (standard three-sided pyramid)

Procedure:

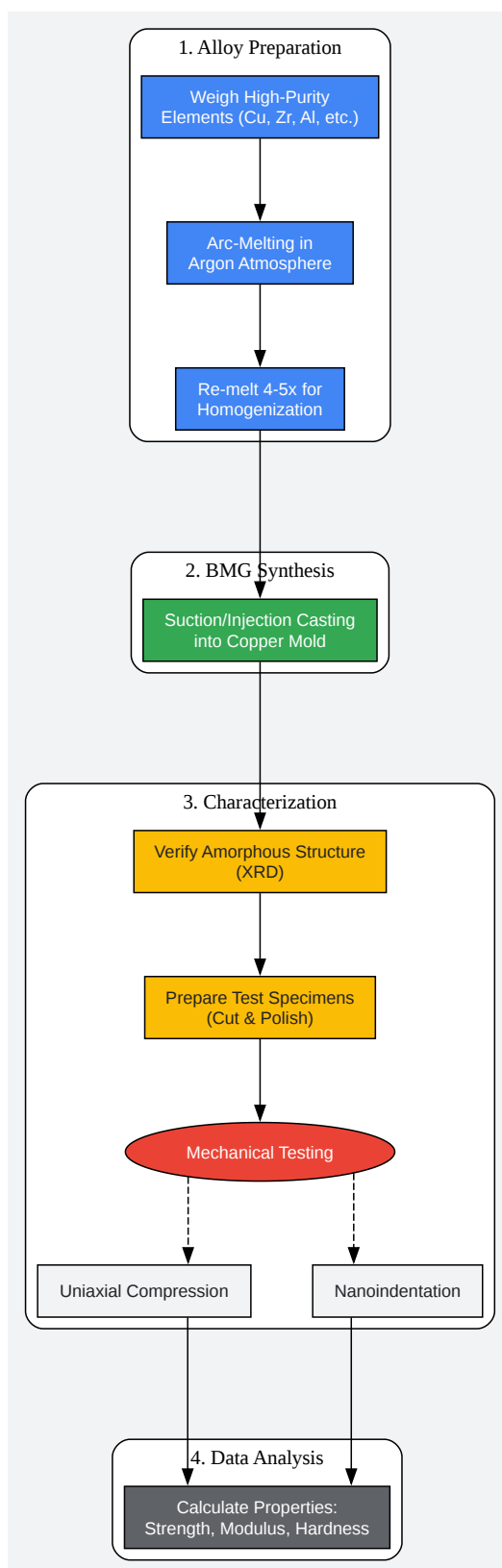
- Sample Preparation:
 - Mount the BMG sample securely.
 - Polish the surface to a mirror finish (e.g., using diamond suspensions down to 1 μm or finer) to minimize surface roughness effects.
- Indentation:
 - Perform a series of indentations at various locations on the sample surface.
 - A typical test involves loading the indenter onto the surface at a controlled rate to a predefined maximum load or depth, holding the load for a short period to allow for relaxation, and then unloading.
- Data Acquisition:

- Continuously record the load and displacement of the indenter throughout the test to generate a load-displacement (P-h) curve.
- Data Analysis (Oliver-Pharr Method):
 - From the unloading portion of the P-h curve, calculate the hardness (H) and reduced elastic modulus (E_r).
 - Hardness (H): $H = P_{\text{max}} / A_c$, where P_{max} is the peak load and A_c is the projected contact area at that load.
 - Elastic Modulus (E): The sample's elastic modulus can be derived from the reduced modulus, which accounts for the elastic properties of both the sample and the indenter tip.

Visualizations

Experimental Workflow

The following diagram illustrates the typical workflow for the synthesis and characterization of Cu-Zr based BMGs.



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Fig. 1: Experimental workflow for Cu-Zr BMG synthesis and characterization.

Factors Influencing Mechanical Properties

The final mechanical properties of a Cu-Zr based BMG are a result of the interplay between its composition and the processing parameters used during its synthesis.



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Fig. 2: Key factors influencing the mechanical properties of Cu-Zr based BMGs.

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